

# Application Notes and Protocols: Quantitative Analysis of Strontium-85 Uptake in Bone Grafts

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium-85

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## Introduction

The evaluation of bone graft efficacy is a critical aspect of orthopedic and dental research, as well as in the development of novel therapeutic agents for bone regeneration. A key method for quantifying the osteogenic potential of bone graft materials is the use of radiotracers, such as **Strontium-85** ( $^{85}\text{Sr}$ ). Strontium, being chemically similar to calcium, is incorporated into areas of active bone metabolism, making  $^{85}\text{Sr}$  a reliable marker for new bone formation. This document provides detailed application notes and protocols for the quantitative analysis of  $^{85}\text{Sr}$  uptake in bone grafts, enabling researchers to assess and compare the efficacy of different graft materials.

## Data Presentation

The following tables summarize quantitative data on  $^{85}\text{Sr}$  uptake in various bone graft materials, expressed as an osteogenic index. The osteogenic index is a normalized measure of new bone formation, calculated by dividing the counts per minute per milligram (cpm/mg) of the graft material by the cpm/mg of a reference bone sample (e.g., ilium).<sup>[1]</sup>

Table 1: Osteogenic Index of Different Bone Graft Materials Over Time

Time Point (Days)	Decalcified Freeze-Dried Bone Allograft (DFDBA)	Autogenous Bone Blend	Osseous Coagulum	Freeze-Dried Bone Allograft (FDBA)	Control (Empty Chamber)
3	0.85	0.65	0.70	0.55	0.10
7	1.20	0.80	0.85	0.60	0.12
14	2.50	1.50	1.60	0.90	0.15
21	3.80	2.20	2.30	1.20	0.18
28	4.50	2.80	2.90	1.50	0.20
35	4.20	2.50	2.60	1.40	0.19
42	3.90	2.30	2.40	1.30	0.17

Note: The data presented are representative values derived from descriptive findings in the literature and are intended for comparative purposes.[\[1\]](#)

## Experimental Protocols

### Protocol 1: In Vivo Model for Bone Graft Uptake of Strontium-85

This protocol describes the surgical procedure for creating a bone defect and implanting graft materials in a guinea pig model.[\[1\]](#)

Materials:

- 35 male guinea pigs (300-350g)
- Anesthetic (e.g., ketamine/xylazine cocktail)
- Surgical instruments (scalpel, forceps, retractors, dental drill)
- Porous nylon chambers

- Bone graft materials (e.g., DFDBA, autogenous bone blend, osseous coagulum, FDBA)
- Sterile saline solution
- Sutures
- **Strontium-85** chloride solution (sterile, injectable grade)
- Syringes and needles

Procedure:

- Anesthesia and Surgical Preparation:
  - Anesthetize the guinea pig using an appropriate anesthetic protocol.
  - Shave and disinfect the surgical site on the calvarium.
- Creation of Bony Defect:
  - Make a midline incision over the calvarium and retract the soft tissues to expose the bone.
  - Using a dental drill with a trephine bur under constant sterile saline irrigation, create a full-thickness circular bony defect (typically 5mm in diameter) in the parietal bone.
- Implantation of Bone Graft Materials:
  - Fill the porous nylon chambers with the respective bone graft materials. Leave some chambers empty to serve as controls.[\[1\]](#)
  - Implant the filled or empty chambers into the bony defects.[\[1\]](#)
- Wound Closure and Post-Operative Care:
  - Reposition the soft tissues over the implant site and close the incision with sutures.
  - Provide appropriate post-operative care, including analgesics and monitoring for signs of infection.

- **Strontium-85 Administration:**
  - Three days prior to the scheduled sacrifice, administer a single intravenous injection of  $^{85}\text{SrCl}_2$  solution (typically 10  $\mu\text{Ci}$  per animal) via a suitable vein (e.g., ear vein).[\[1\]](#)
- **Sacrifice and Sample Collection:**
  - At predetermined time points (e.g., 3, 7, 14, 21, 28, 35, and 42 days), humanely euthanize the animals.[\[1\]](#)
  - Carefully dissect and retrieve the nylon chambers containing the graft materials.
  - Excise a small, standardized section of the iliac crest to serve as a reference for systemic bone metabolism.[\[1\]](#)

## Protocol 2: Quantitative Analysis of Strontium-85 Uptake

This protocol details the procedure for measuring the amount of  $^{85}\text{Sr}$  incorporated into the bone graft and calculating the osteogenic index.

### Materials:

- Harvested nylon chambers with bone grafts
- Harvested iliac crest samples
- Analytical balance
- Gamma counter
- Scintillation vials

### Procedure:

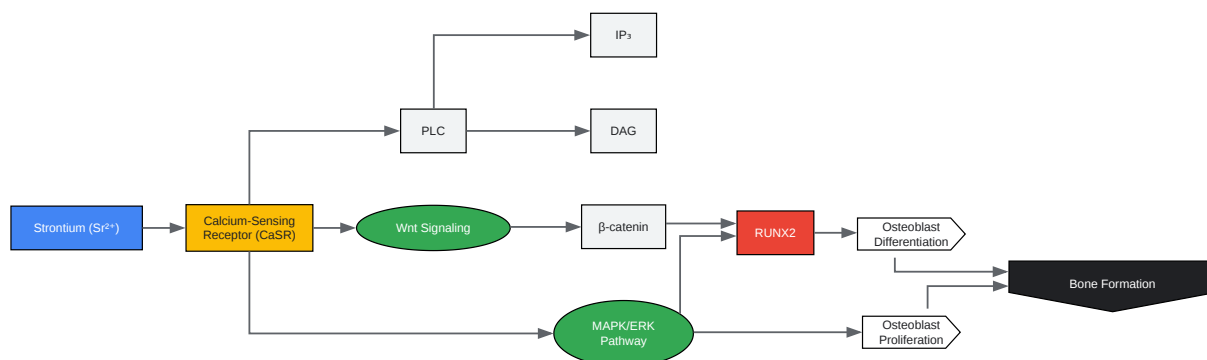
- **Sample Preparation:**
  - Carefully remove the bone graft material from the nylon chambers.

- Record the wet weight of each graft sample and each iliac crest sample using an analytical balance.
- Gamma Counting:
  - Place each weighed sample into a separate scintillation vial.
  - Measure the radioactivity of each sample using a gamma counter, recording the counts per minute (cpm).
- Data Analysis and Calculation of Osteogenic Index:
  - For each sample (graft and ilium), calculate the cpm per milligram (cpm/mg) by dividing the total cpm by the wet weight of the sample.
  - Calculate the Osteogenic Index for each graft sample using the following formula:[1]  
$$\text{Osteogenic Index} = (\text{cpm/mg of graft sample}) / (\text{cpm/mg of ilium sample})$$

## Visualizations

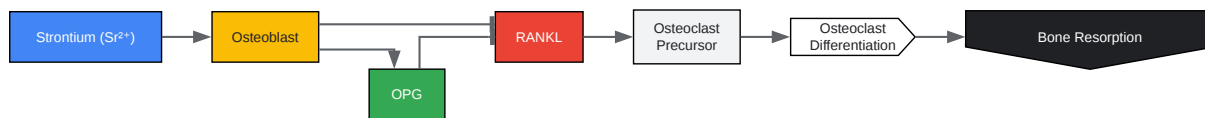
### Signaling Pathways

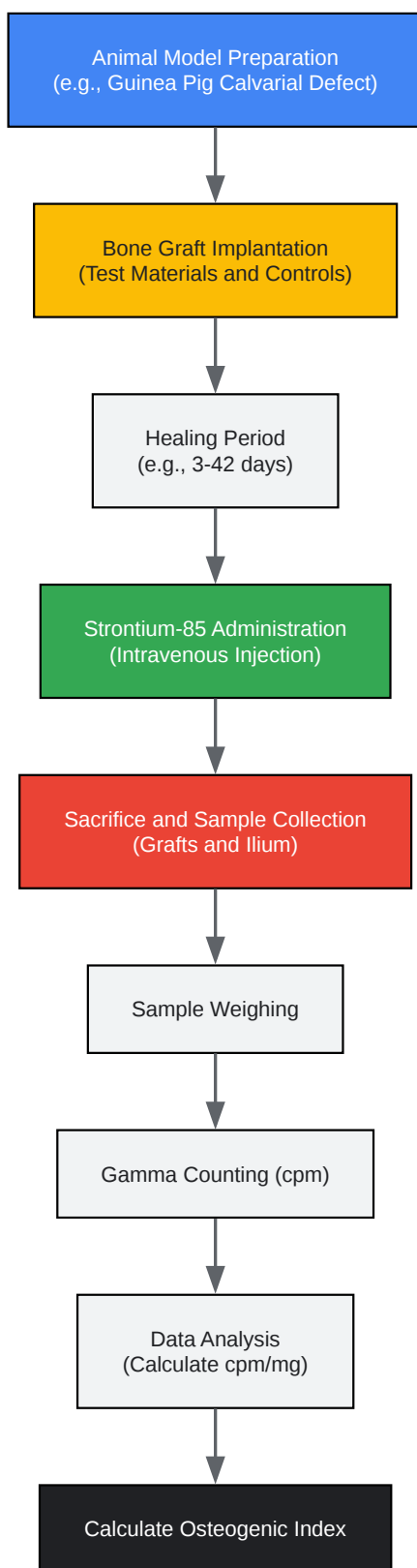
The osteogenic effects of strontium are mediated through complex signaling pathways within bone cells. The following diagrams illustrate the key pathways involved in strontium's dual action of promoting bone formation by osteoblasts and inhibiting bone resorption by osteoclasts.



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Caption: Strontium's signaling pathways in osteoblasts.





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## References

- 1. Comparison of bone graft materials. Part I. New bone formation with autografts and allografts determined by Strontium-85 - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)